

An In-depth Technical Guide to Methyl 4-(hydroxymethyl)-2-methylbenzoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

| | |
|----------------|---|
| Compound Name: | Methyl 4-(hydroxymethyl)-2-methylbenzoate |
| CAS No.: | 530145-28-9 |
| Cat. No.: | B1289971 |

[Get Quote](#)

CAS Number: 530145-28-9

Prepared by: Gemini, Senior Application Scientist

Introduction

Methyl 4-(hydroxymethyl)-2-methylbenzoate is a distinct aromatic ester of significant interest to researchers in medicinal chemistry and organic synthesis. Its unique substitution pattern, featuring a methyl ester, a hydroxymethyl group, and a methyl group on the benzene ring, offers a versatile scaffold for the development of novel molecules. This guide provides a comprehensive overview of its chemical identity, synthesis, key properties, and potential applications, grounded in established scientific principles and available data.

Chemical Identity and Properties

Methyl 4-(hydroxymethyl)-2-methylbenzoate is a compound with the chemical formula $C_{10}H_{12}O_3$ and a molecular weight of 180.20 g/mol .

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|--|
| CAS Number | 530145-28-9 |
| Molecular Formula | C ₁₀ H ₁₂ O ₃ |
| Molecular Weight | 180.20 g/mol |
| IUPAC Name | methyl 4-(hydroxymethyl)-2-methylbenzoate |

Table 2: Physicochemical Properties (Predicted and Inferred)

| Property | Value | Source/Rationale |
|----------------|---|---|
| Physical State | Solid (predicted) | Based on similar substituted benzoates. |
| Melting Point | Not available | |
| Boiling Point | Not available | |
| Solubility | Soluble in common organic solvents (e.g., methanol, ethanol, dichloromethane, ethyl acetate). Sparingly soluble in water. | Based on the presence of both polar (hydroxyl, ester) and non-polar (aromatic ring, methyl groups) functionalities. |

Synthesis and Mechanism

While a specific, detailed experimental protocol for the synthesis of **Methyl 4-(hydroxymethyl)-2-methylbenzoate** is not readily available in the public domain, a logical and scientifically sound synthetic route can be proposed based on established organic chemistry transformations. A plausible approach involves a two-step process starting from 4-formyl-2-methylbenzoic acid.

Step 1: Fischer Esterification of 4-formyl-2-methylbenzoic acid

The first step is the esterification of the carboxylic acid group of 4-formyl-2-methylbenzoic acid with methanol under acidic conditions. This is a classic Fischer esterification reaction.

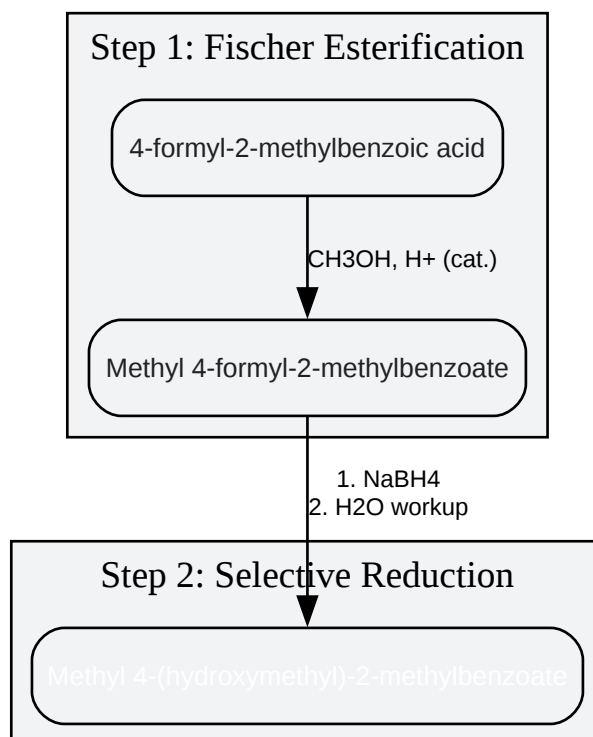
- Causality: The strong acid catalyst (e.g., sulfuric acid) protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the hydroxyl group of methanol. The subsequent dehydration yields the methyl ester.

Step 2: Selective Reduction of the Aldehyde

The second step involves the selective reduction of the aldehyde group to a primary alcohol. A mild reducing agent, such as sodium borohydride (NaBH_4), is ideal for this transformation as it will not reduce the less reactive ester group.

- Causality: Sodium borohydride is a source of hydride ions (H^-). The hydride attacks the electrophilic carbonyl carbon of the aldehyde. A subsequent workup with a protic solvent (e.g., water or ethanol) protonates the resulting alkoxide to yield the primary alcohol.

Diagram 1: Proposed Synthesis of **Methyl 4-(hydroxymethyl)-2-methylbenzoate**



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 4-(hydroxymethyl)-2-methylbenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1289971/docs#an-in-depth-technical-guide-to-methyl-4-hydroxymethyl-2-methylbenzoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)